

2-(3,4-Dimethoxyphenyl)ethanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethoxyphenethyl alcohol

Cat. No.: B1293700

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A Technical Overview of 2-(3,4-Dimethoxyphenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the physicochemical properties of 2-(3,4-Dimethoxyphenyl)ethanol, a compound of interest in various chemical and pharmaceutical research fields.

Core Molecular Data

2-(3,4-Dimethoxyphenyl)ethanol, also known as **3,4-dimethoxyphenethyl alcohol** or homoveratryl alcohol, is a chemical compound with the CAS Registry Number 7417-21-2.^{[1][2][3]} Its fundamental molecular attributes are summarized in the table below.

Parameter	Value	References
Molecular Formula	C ₁₀ H ₁₄ O ₃	^{[1][2][4]}
Molecular Weight	182.22 g/mol	^{[2][3][4][5]}
Monoisotopic Mass	182.094294304 u	^[1]
Linear Formula	(CH ₃ O) ₂ C ₆ H ₃ CH ₂ CH ₂ OH	^{[3][5]}

Physicochemical Properties

The compound is typically a solid at room temperature, with a melting point in the range of 46-49 °C.[3][6][7] It has a boiling point of 172-174 °C at a pressure of 17 mmHg.[3][6][7]

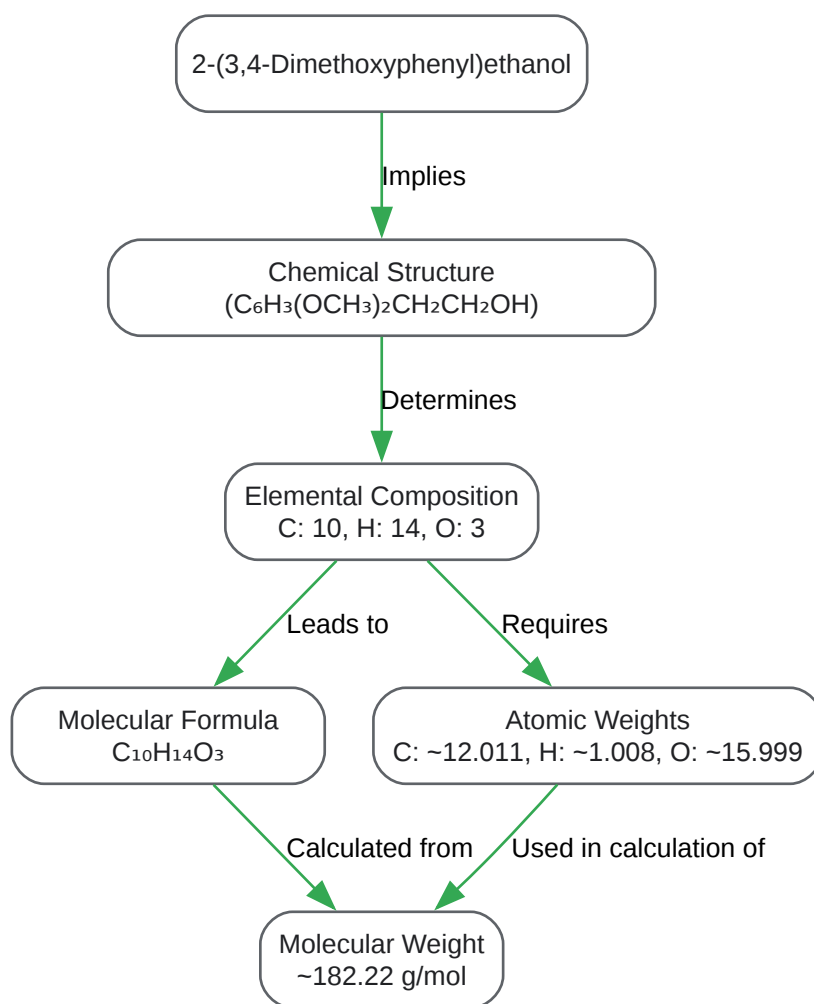
Experimental Applications

While detailed experimental protocols are highly specific to the research context, one notable application of 2-(3,4-Dimethoxyphenyl)ethanol is its use as a model compound in studies of delignification mechanisms involving Mn(III)-substituted polyoxometalates.[3][5]

A general synthesis approach involves the reduction of 3,4-dimethoxyphenylacetic acid.[7] In a typical procedure, 3,4-dimethoxyphenylacetic acid is treated with a reducing agent in a suitable solvent.[7] The reaction progress is monitored by thin-layer chromatography, and upon completion, the product is isolated through an extraction and purification process.[7]

Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's name to its molecular formula and weight.



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Caption: Derivation of Molecular Formula and Weight.

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- To cite this document: BenchChem. [2-(3,4-Dimethoxyphenyl)ethanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293700#2-3-4-dimethoxyphenyl-ethanol-molecular-weight-and-formula]

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